The Thiomorpholine Scaffold: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name:	*2-Thiomorpholinol*
CAS No.:	*2097678-00-5*
Cat. No.:	*B1422671*

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Introduction: Navigating the Nomenclature and Significance of a Privileged Scaffold

For researchers and scientists in drug development, precision in chemical nomenclature is paramount. The query for "**2-Thiomorpholinol**" leads to an important clarification. While a direct, well-documented history for this specific name is sparse, chemical database entries confirm its existence and structure. The formally accepted International Union of Pure and Applied Chemistry (IUPAC) name for this molecule is thiomorpholin-2-ol[1]. It is identified by CAS Number 2097678-00-5[1][2][3].

However, the broader significance for medicinal chemistry lies not just in this specific hydroxylation, but in the parent thiomorpholine ring system and its derivatives. Thiomorpholine, a saturated six-membered heterocycle, is the sulfur analog of morpholine, where the ring oxygen is replaced by a sulfur atom[4][5]. This substitution imparts unique physicochemical properties, making the thiomorpholine scaffold a "privileged" structure in drug design[4][6][7]. It is incorporated into a wide array of active pharmaceutical ingredients (APIs) due to its diverse pharmacological profiles, including antimalarial, antibiotic, antioxidant, and hypolipidemic activities[8][9].

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This guide provides an in-depth technical overview of the thiomorpholine core, its key oxidized derivatives, established synthesis protocols, and its strategic application in modern medicinal chemistry.

Part 1: The Thiomorpholine Core and Its Derivatives: Nomenclature & Physicochemical Properties

The thiomorpholine scaffold's utility is expanded through oxidation of its sulfur atom. The parent structure, along with its sulfoxide and sulfone derivatives, offers a tunable platform for modulating drug properties.

- Thiomorpholine: The foundational secondary amine.
- Thiomorpholine 1-oxide: The sulfoxide derivative, introducing a chiral center at the sulfur atom and increased polarity.
- Thiomorpholine 1,1-dioxide: The sulfone derivative, a highly polar and metabolically stable moiety often used to enhance solubility and act as a hydrogen bond acceptor[10].

These variations allow chemists to fine-tune lipophilicity, metabolic stability, and receptor interactions[11].

Core Structures and Nomenclature

Below are the fundamental structures and their corresponding identifiers.

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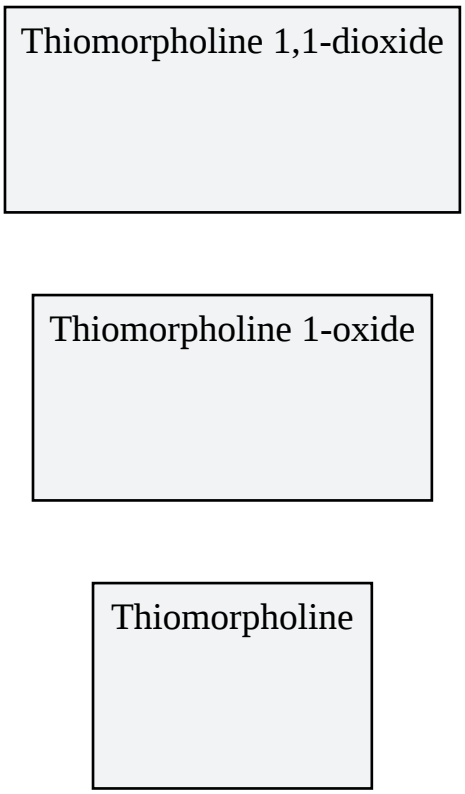

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Caption: Core structures of Thiomorpholine and its key oxidized derivatives.

Comparative Physicochemical Data

The following table summarizes key identifiers and properties for these core structures, enabling at-a-glance comparison for strategic selection in a drug design cascade.

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Property	Thiomorpholine	Thiomorpholine 1-oxide	Thiomorpholine 1,1-dioxide
IUPAC Name	thiomorpholine[5]	1,4-thiazinane 1-oxide	1,4-thiazinane 1,1-dioxide[12]
Synonyms	1,4-Thiazane, Tetrahydro-1,4-thiazine[5]	Thiomorpholine S-oxide	Thiomorpholine S,S-dioxide, 1,1-Dioxothiomorpholine[12]
CAS Number	123-90-0[5]	94365-99-4	39093-93-1[12]
Molecular Formula	C_4H_9NS[5]	C_4H_9NOS	$C_4H_9NO_2S$[12]
Molecular Weight	103.19 g/mol [5]	119.19 g/mol	135.19 g/mol
pKa (Basic)	9.0[5]	Not available	Not available
LogP (calc.)	-0.65[13]	Not available	-0.65
TPSA (Å²)	37.38[13]	37.38	37.38[13]

Part 2: Synthesis and Manufacturing of the Thiomorpholine Scaffold

A robust and scalable synthesis is critical for the incorporation of thiomorpholine into drug candidates. Several routes have been established, with varying considerations for safety, yield, and starting material cost[6][8].

Workflow: Common Synthesis of Thiomorpholine

One common laboratory and industrial approach involves the cyclization of a dihaloethane derivative with an amino-thiol source or the reaction of diethanolamine with a sulfur source[8]. A well-documented method is the reaction of diethanolamine with sodium sulfide[9].

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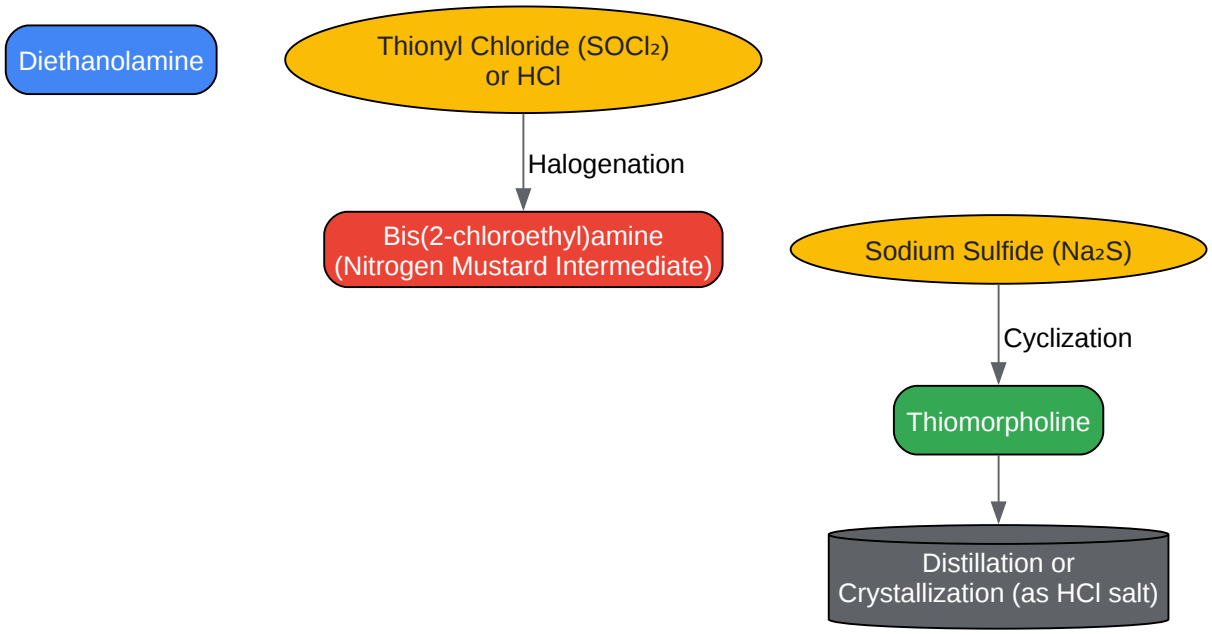

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Caption: Generalized workflow for Thiomorpholine synthesis.

Protocol: Synthesis of Thiomorpholine via Diethanolamine

This protocol is a representative example of a common synthesis route.

WARNING: This synthesis involves the in-situ generation of a nitrogen mustard species, which is a hazardous substance. All steps must be performed in a certified fume hood with appropriate personal protective equipment (PPE).

- Step 1: Halogenation of Diethanolamine
  - Rationale: The hydroxyl groups of diethanolamine are converted into good leaving groups (chlorides) to facilitate subsequent nucleophilic attack.

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- Procedure: Diethanolamine is slowly added to an excess of thionyl chloride ($SOCl_2$) or concentrated hydrochloric acid (HCl) under controlled temperature conditions (typically cooled in an ice bath) to form bis(2-chloroethyl)amine hydrochloride.

- Step 2: Cyclization with Sodium Sulfide
  - Rationale: The sulfur nucleophile (from Na_2S) displaces the chloride leaving groups in an intramolecular cyclization reaction to form the six-membered thiomorpholine ring.
  - Procedure: The bis(2-chloroethyl)amine intermediate is carefully added to a solution of sodium sulfide (Na_2S) in a suitable solvent, such as ethanol or water. The reaction mixture is typically heated to drive the cyclization to completion.

- Step 3: Isolation and Purification
  - Rationale: The crude product must be isolated from salts and unreacted starting materials.
  - Procedure: After the reaction is complete, the mixture is cooled, and the product is extracted into an organic solvent. The thiomorpholine can then be purified by distillation or by precipitation as its hydrochloride salt, followed by neutralization and extraction[8].

Synthesis of Oxidized Derivatives

The sulfoxide and sulfone are readily prepared from the parent thiomorpholine.

- Thiomorpholine 1,1-dioxide Synthesis: This is achieved by oxidizing thiomorpholine using a strong oxidizing agent like potassium permanganate ($KMnO_4$) or excess 3-chloroperbenzoic acid (m-CPBA) under controlled conditions[14].

- Thiomorpholine 1-oxide Synthesis: Selective oxidation to the sulfoxide can be achieved using one equivalent of an oxidizing agent like sodium periodate ($NaIO_4$) or m-CPBA at lower temperatures.

Part 3: Applications in Medicinal Chemistry and Drug Development

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The thiomorpholine ring is more than a simple structural component; it is a versatile tool used to solve complex drug design challenges[4][6][7].

Role as a Bioisostere and Pharmacophore Element

Thiomorpholine often serves as a bioisosteric replacement for other cyclic amines, such as piperidine or its oxygen-containing counterpart, morpholine[11].

- Modulation of Lipophilicity: Replacing an oxygen atom (morpholine) with a sulfur atom (thiomorpholine) generally increases the lipophilicity of the molecule. This can enhance membrane permeability and alter the drug's absorption, distribution, metabolism, and excretion (ADME) profile[11].
- Metabolic "Soft Spot": The sulfur atom is a "soft spot" for metabolism, being readily oxidized in vivo to the sulfoxide and then the sulfone[11]. This can be strategically employed to create prodrugs or to direct metabolism away from other parts of the molecule.
- Improved Pharmacological Profile: The unique geometry and electronic properties of the thiomorpholine ring can lead to enhanced binding affinity and selectivity for specific biological targets[7]. The ring typically adopts a low-energy chair conformation[11].

Case Study: Sutezolid - An Antitubercular Drug Candidate

A prominent example of thiomorpholine's importance is in the oxazolidinone antibiotic Sutezolid, which is under investigation for treating multidrug-resistant tuberculosis[8][9].

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